

# Proper Disposal of 3,4-Dimethoxyphenylacetone: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dimethoxyphenylacetone

Cat. No.: B057033

[Get Quote](#)

This document provides comprehensive guidance on the safe and compliant disposal of **3,4-Dimethoxyphenylacetone** (CAS No. 776-99-8), also known as Veratryl Acetone. Adherence to these procedures is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. The primary method for disposal is through a licensed hazardous waste management service.<sup>[1][2]</sup> Under no circumstances should this chemical be disposed of via sanitary sewers or regular municipal trash.<sup>[3][4][5][6]</sup>

## Hazard Assessment and Safety Overview

**3,4-Dimethoxyphenylacetone** is a ketone that may be harmful if swallowed, inhaled, or absorbed through the skin, and it may cause irritation to the skin and eyes.<sup>[1]</sup> One Safety Data Sheet (SDS) classifies it as "Harmful if swallowed" (H302).<sup>[7]</sup> It is incompatible with strong oxidizing agents and strong acids.<sup>[8]</sup> Therefore, proper personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times when handling this compound.<sup>[1]</sup> All handling and waste collection should be performed in a well-ventilated area or a chemical fume hood.<sup>[8]</sup>

## Quantitative Data and Physical Properties

The following table summarizes key physical and safety data for **3,4-Dimethoxyphenylacetone**. This information is essential for safe handling and for completing hazardous waste manifests.

Property	Value	Source
CAS Number	776-99-8	[1][8]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	[1][9]
Molecular Weight	194.23 g/mol	[1][9]
Appearance	Powder, liquid, or clear brown viscous liquid	[1][8]
Boiling Point	152 - 154 °C (at 35 hPa); ~198 °C	[7][9]
Flash Point	> 112 °C / > 233.6 °F	[9][10]
Incompatibilities	Strong oxidizing agents, strong acids	[8]
Storage Temperature	Cool, dry, well-ventilated place; 10°C - 25°C	[1][9]

## Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the collection and disposal of **3,4-Dimethoxyphenylacetone** waste.

Objective: To safely collect, label, store, and arrange for the disposal of **3,4-Dimethoxyphenylacetone** waste in accordance with hazardous waste regulations.

Materials:

- Appropriate Personal Protective Equipment (PPE)
- Designated hazardous waste container (must be chemically compatible, leak-proof, with a secure lid)[3][6]
- Hazardous Waste Label
- Secondary containment bin[3][11]

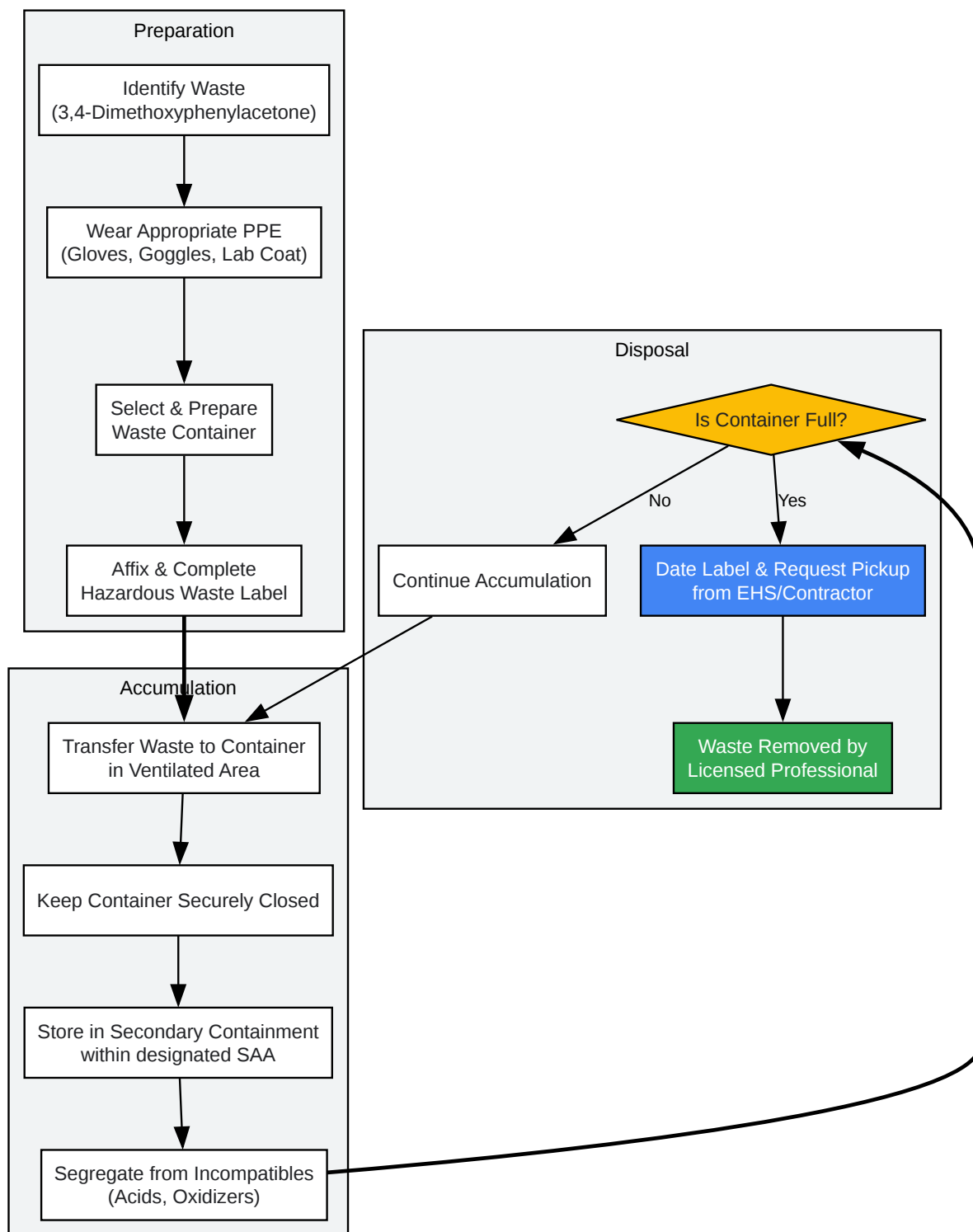
#### Procedure:

- Designate a Satellite Accumulation Area (SAA): Identify a specific location within the laboratory, at or near the point of waste generation, to store the waste container.[\[11\]](#)[\[12\]](#) This area must be under the control of laboratory personnel, away from sinks or floor drains, and clearly marked as a hazardous waste accumulation area.[\[6\]](#)[\[11\]](#)
- Prepare the Waste Container:
  - Select a clean, compatible container with a tightly sealing lid. The original product container can be used.[\[11\]](#)
  - Affix a "Hazardous Waste" label to the container before adding any waste.[\[13\]](#)
- Label the Container Correctly:
  - Fill out the hazardous waste label completely.
  - Write the full chemical name: "Waste **3,4-Dimethoxyphenylacetone**". Do not use abbreviations or chemical formulas.[\[13\]](#)
  - List all constituents and their approximate percentages, including any solvents. The total should equal 100%.[\[13\]](#)
  - Indicate the associated hazards (e.g., "Harmful," "Irritant").[\[12\]](#)
  - Fill in the generator's contact information and the container's start date.[\[12\]](#)
- Waste Collection:
  - Carefully transfer the waste **3,4-Dimethoxyphenylacetone** into the prepared container.
  - If collecting a solution, categorize it as a non-halogenated solvent waste.[\[13\]](#)
  - Keep the waste container securely closed at all times, except when adding waste.[\[3\]](#)[\[5\]](#)  
This is a critical regulatory requirement.
- Store the Waste Container:

- Place the sealed container in a secondary containment bin within the designated SAA to prevent spills and leaks.[3]
- Ensure the waste is segregated from incompatible materials, particularly strong acids and oxidizers.[12]
- Do not accumulate more than 55 gallons of chemical waste (or 1 quart of acutely hazardous waste) in the SAA.[5][11]
- Arrange for Disposal:
  - Once the container is full or when waste is no longer being generated, date the label.[12]
  - Contact your institution's Environmental Health & Safety (EHS) department or a certified hazardous waste contractor to schedule a waste pickup.[3][13]
  - Do not transport hazardous waste outside of the laboratory yourself.[5]

## Disposal Workflow Visualization

The following diagram illustrates the logical steps and decision points in the proper disposal process for **3,4-Dimethoxyphenylacetone**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **3,4-Dimethoxyphenylacetone** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3,4-Dimethoxyphenylacetone MSDS CasNo.776-99-8 [lookchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 4. research.columbia.edu [research.columbia.edu]
- 5. vumc.org [vumc.org]
- 6. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. 3, 4-Dimethoxyphenylacetone/ (3, 4-Dimethoxyphenyl) Acetone CAS 776-99-8 Veratone [sunwisechem.com]
- 9. (3,4-Dimethoxyphenyl)acetone | 776-99-8 | FD71198 [biosynth.com]
- 10. fishersci.com [fishersci.com]
- 11. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 12. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 13. njit.edu [njit.edu]
- To cite this document: BenchChem. [Proper Disposal of 3,4-Dimethoxyphenylacetone: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057033#3-4-dimethoxyphenylacetone-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)